

A Comprehensive Technical Guide to the Physicochemical Properties of Hydroabietyl Alcohol

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Compound of Interest

Compound Name: *Hydroabietyl alcohol*

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Introduction

Hydroabietyl alcohol, a derivative of abietic acid found in pine rosin, is a high molecular weight, primary, monohydric alcohol. Its hydrogenated nature lends it significant stability against oxidation.[1] This colorless and viscous liquid, often with a faint balsamic or woody odor, is a key ingredient in a wide array of industrial and commercial products.[2][3] Its utility stems from its excellent tackifying and plasticizing properties, as well as its role as a binding and viscosity-controlling agent.[1][4] This technical guide provides an in-depth overview of the physicochemical properties of **Hydroabietyl alcohol**, complete with experimental protocols and functional visualizations to support researchers, scientists, and professionals in drug development and other fields.

Physicochemical Properties

The physicochemical properties of **Hydroabietyl alcohol** can vary slightly depending on the grade and purity of the substance. Commercial products are often mixtures, which can influence the observed values. The following table summarizes the key quantitative data available for **Hydroabietyl alcohol**, with ranges provided to account for variations across different sources.

Property	Value	Units
General		
Chemical Name	Dodecahydro-1,4a-dimethyl-7-(1-methylethyl)-1-phenanthrenemethanol	-
Synonyms	Dihydroabietyl alcohol, Abitol	-
CAS Number	26266-77-3, 13393-93-6	-
Molecular Formula	C20H34O	-
Molecular Weight	290.48	g/mol
Appearance	Colorless to pale straw-colored viscous liquid or tacky resin	-
Odor	Faint, woody, or balsamic	-
Physical Properties		
Boiling Point	313 - 388	°C at 760 mmHg
Melting Point	0 - 35	°C
Density	0.94 - 1.008	g/cm ³ at 25°C
Refractive Index	1.519 - 1.5245	at 20°C
Viscosity	1500 - 7000	cP (mPa·s) at various temperatures
Chemical Properties		
Acid Value	0.1 - 0.2	mg KOH/g
Flash Point	131.3 - 175.8	°C (Closed Cup)
logP (Octanol-Water Partition Coefficient)	5.19 - 6.789	-
Solubility		
Water	0.1815	mg/L at 25°C (estimated)

Organic Solvents	Soluble in alcohols, esters, ketones, and aromatic hydrocarbons	-
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Experimental Protocols

Accurate determination of the physicochemical properties of **Hydroabietyl alcohol** is crucial for its application. The following are detailed methodologies for key experiments, based on standard testing protocols.

Determination of Boiling Point (Adapted from ASTM D1120)

The boiling point of viscous liquids like **Hydroabietyl alcohol** can be determined using a method adapted from ASTM D1120 for engine coolants, which is suitable for determining the equilibrium boiling point.^{[5][6]}

- Apparatus: A round-bottom flask, a heating mantle, a condenser, a calibrated thermometer, and boiling chips.
- Procedure:
 - A measured volume of **Hydroabietyl alcohol** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
 - The flask is connected to the condenser, and the thermometer is positioned so that the bulb is just above the liquid surface to measure the vapor temperature.
 - The heating mantle is turned on, and the liquid is heated to its boiling point.
 - The temperature is recorded when it becomes stable, which indicates the equilibrium boiling point.
 - The observed boiling point is corrected to standard atmospheric pressure (760 mmHg).

Determination of Melting Point (Capillary Method)

For semi-solid or crystalline forms of **Hydroabietyl alcohol**, the melting point can be determined using the capillary method.^[7]

- Apparatus: A melting point apparatus, capillary tubes, and a thermometer.
- Procedure:
 - A small, finely powdered sample of **Hydroabietyl alcohol** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded as the melting range.

Determination of Density (Adapted from ASTM D1475)

The density of viscous liquids like **Hydroabietyl alcohol** can be determined using a pycnometer or a weight-per-gallon cup, following a method adapted from ASTM D1475.^{[4][8][9][10]}

- Apparatus: A pycnometer of known volume, a balance, and a constant-temperature bath.
- Procedure:
 - The pycnometer is cleaned, dried, and its empty weight is accurately measured.
 - The pycnometer is filled with **Hydroabietyl alcohol**, taking care to avoid air bubbles.
 - The filled pycnometer is placed in a constant-temperature bath (e.g., 25°C) until it reaches thermal equilibrium.
 - Any excess liquid is removed, and the exterior of the pycnometer is cleaned and dried.
 - The filled pycnometer is weighed.

- The density is calculated by dividing the mass of the **Hydroabietyl alcohol** by the volume of the pycnometer.

Determination of Viscosity (Rotational Viscometer - ASTM D2196)

The viscosity of non-Newtonian materials like **Hydroabietyl alcohol** is typically measured using a rotational viscometer, such as a Brookfield viscometer, following ASTM D2196.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Apparatus: A rotational viscometer with appropriate spindles, a sample container, and a constant-temperature bath.
- Procedure:
 - The **Hydroabietyl alcohol** sample is brought to the desired temperature in the constant-temperature bath.
 - The appropriate spindle is selected and attached to the viscometer.
 - The spindle is immersed in the sample to the marked level.
 - The viscometer is operated at a specified rotational speed, and the torque reading is allowed to stabilize.
 - The viscosity in centipoise (cP) or milliPascal-seconds (mPa·s) is calculated from the torque reading and the viscometer's calibration factor for the specific spindle and speed used.

Determination of Acid Value (ASTM D465)

The acid value, representing the free acid content, is determined by titration according to ASTM D465.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Apparatus: A burette, a flask, a magnetic stirrer, and a pH meter or colorimetric indicator.
- Procedure:

- A known weight of **Hydroabietyl alcohol** is dissolved in a suitable solvent mixture (e.g., toluene and ethanol).
- A few drops of a suitable indicator (e.g., phenolphthalein) are added, or a pH electrode is inserted.
- The solution is titrated with a standardized solution of potassium hydroxide (KOH) until the endpoint is reached (indicated by a color change or a sharp inflection in the pH curve).
- The acid value is calculated in mg KOH per gram of sample.

Determination of Flash Point (Pensky-Martens Closed Cup - ASTM D93)

The flash point is determined using a Pensky-Martens closed-cup tester as described in ASTM D93.^{[2][3][21][22][23]}

- Apparatus: A Pensky-Martens closed-cup flash point tester.
- Procedure:
 - The sample cup is filled with **Hydroabietyl alcohol** to the specified level.
 - The lid is placed on the cup, and the apparatus is assembled.
 - The sample is heated at a slow, constant rate while being stirred.
 - At regular temperature intervals, the stirring is stopped, and a test flame is introduced into the vapor space of the cup.
 - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite.

Determination of Octanol-Water Partition Coefficient (logP) (HPLC Method)

The octanol-water partition coefficient (logP) can be estimated using High-Performance Liquid Chromatography (HPLC) by correlating the retention time of the compound with that of known

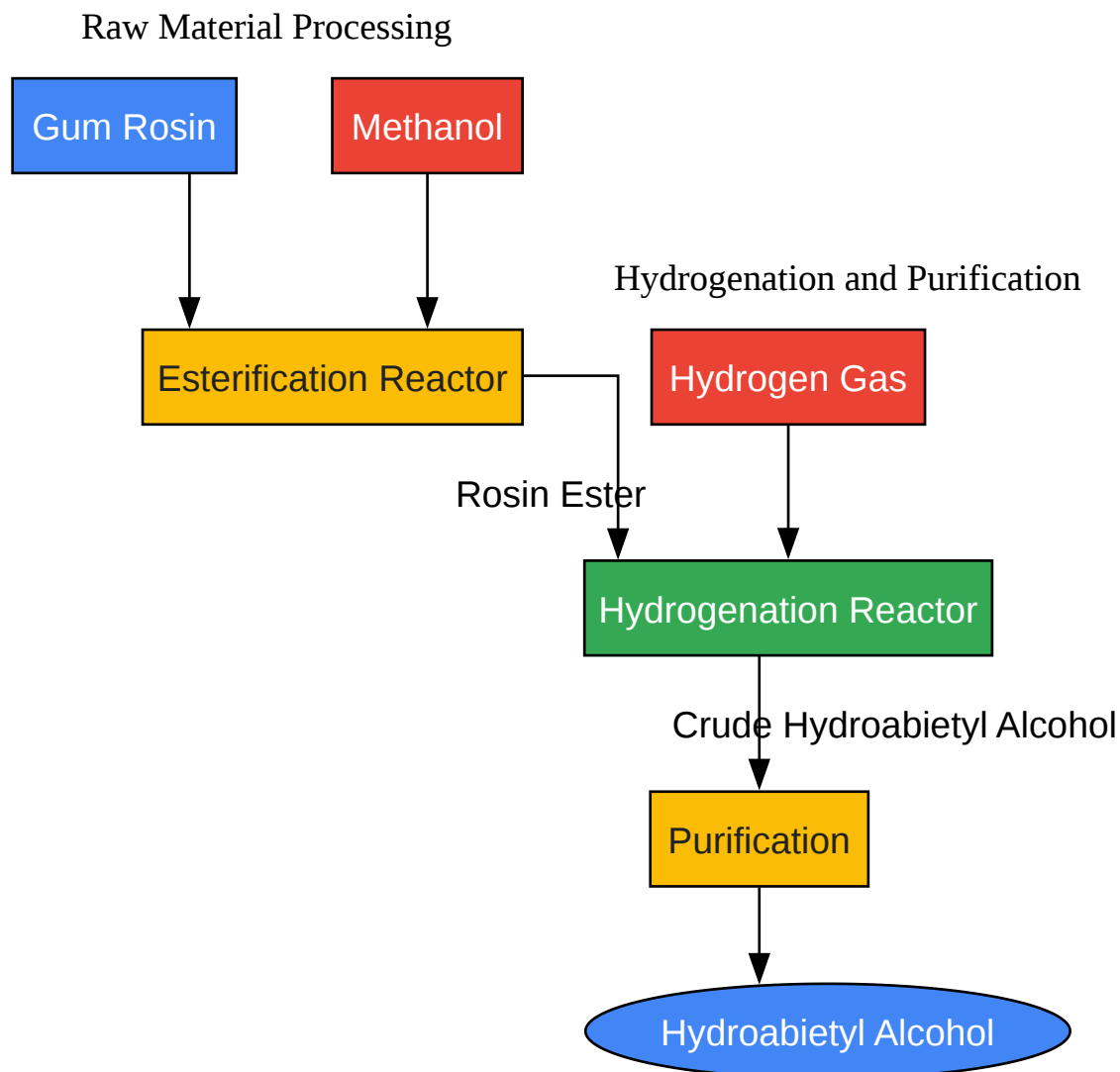
standards.[24][25][26][27][28]

- Apparatus: An HPLC system with a reverse-phase column (e.g., C18), a UV detector, and appropriate mobile phase solvents (e.g., methanol and water).
- Procedure:
 - A series of standard compounds with known logP values are injected into the HPLC system to create a calibration curve of retention time versus logP.
 - A solution of **Hydroabietyl alcohol** is then injected under the same chromatographic conditions.
 - The retention time of **Hydroabietyl alcohol** is measured.
 - The logP value of **Hydroabietyl alcohol** is determined by interpolating its retention time on the calibration curve.

Visualizations

Production of Hydroabietyl Alcohol from Gum Rosin

Hydroabietyl alcohol is commercially produced from the esterification and subsequent hydrogenation of gum rosin.[29] The following diagram illustrates a simplified workflow of this process.

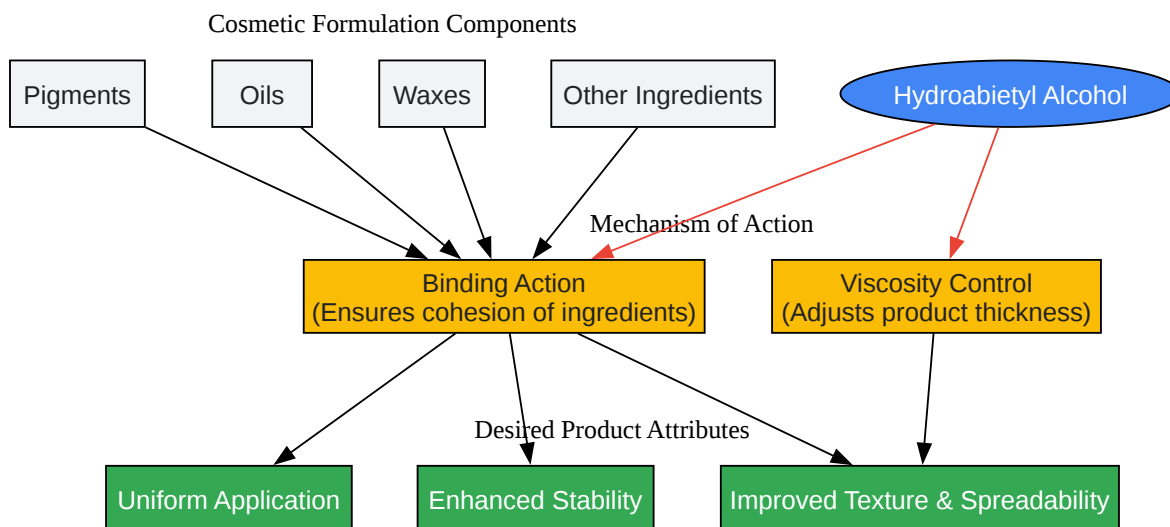


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Caption: Simplified workflow for the production of **Hydroabietyl alcohol**.

Functional Role in Cosmetic Formulations

In cosmetic products, **Hydroabietyl alcohol** serves as a binding agent and a viscosity-controlling agent, contributing to the desired texture and stability of the formulation.[1][4][30]



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Caption: Role of **Hydroabietyl alcohol** in cosmetic formulations.

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